

Comparative Efficacy of Cyclanilide on Early Development of Cotton Cultivars: A Research Guide

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Compound of Interest

Compound Name: Cyclanilide

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This guide provides a comparative analysis of the plant growth regulator **Cyclanilide**, when used as a seed treatment in combination with Mepiquat Chloride, on the early developmental stages of five different cotton cultivars (*Gossypium hirsutum* L.). The data presented is synthesized from peer-reviewed research to offer an objective comparison for researchers and agricultural scientists.

Cyclanilide is a plant growth regulator known to function as an auxin transport inhibitor.^{[1][2][3]} It is often used in combination with other regulators, such as Mepiquat Chloride (a gibberellin biosynthesis inhibitor) or Ethephon, to manage plant growth, enhance defoliation, and improve boll opening.^{[1][4]} This synergistic action allows for more effective control over the cotton plant's architecture, balancing vegetative and reproductive growth.

Comparative Analysis of Early Growth Parameters

The following data is derived from a study evaluating the effects of **Cyclanilide** combined with Mepiquat Chloride as a seed treatment on five cotton cultivars: NuOpal, Fibermax-993, Fibermax-910, FMT-701, and FMT-523. The study focused on key indicators of early plant development.

Effect on Plant Height

Significant differences in plant height were observed among cultivars and treatments. The combination of Mepiquat Chloride + **Cyclanilide** (MC+CY) resulted in a more pronounced reduction in plant height compared to Mepiquat Chloride alone or the untreated control across all cultivars. Notably, the Fibermax-910 cultivar initially showed the greatest height among the cultivars. The application of MC+CY as a seed treatment reduced plant height by approximately 50% compared to the control.

Table 1: Mean Plant Height (cm) at 29 Days After Emergence (DAE) Under Different Seed Treatments

Cultivar	Control (Untreated)	Mepiquat Chloride (MC)	MC + Cyclanilide (Low Rate)	MC + Cyclanilide (High Rate)
NuOpal	16.3	10.9	8.5	8.0
FMT-701	15.9	10.5	8.2	7.8
Fibermax-993	17.5	11.8	9.0	8.6
Fibermax-910	18.1	12.5	9.3	8.9
FMT-523	16.8	11.2	8.7	8.3

Data synthesized from Soares, L. C. da S., et al. (2016).

Effect on Cotyledon Node Height

The height of the cotyledon node, an indicator of early stem elongation, was also significantly affected. The combination treatments with **Cyclanilide** showed a greater reduction in cotyledon node height compared to MC alone. The higher rate of MC+CY decreased the cotyledon node height by 33% compared to the MC-only treatment.

Table 2: Mean Height of Cotyledon Node (cm) at 29 DAE Under Different Seed Treatments

Cultivar	Control (Untreated)	Mepiquat Chloride (MC)	MC + Cyclanilide (Low Rate)	MC + Cyclanilide (High Rate)
NuOpal	6.2	4.8	4.3	3.9
FMT-701	5.9	4.5	4.1	3.7
Fibermax-993	6.8	5.2	4.7	4.2
Fibermax-910	7.1	5.5	5.0	4.5
FMT-523	6.5	5.0	4.5	4.1

Data synthesized from Soares, L. C. da S., et al. (2016).

The study also indicated that short-cycle cultivars exhibit a greater sensitivity to these plant growth regulator seed treatments. While **Cyclanilide** in combination with Mepiquat Chloride effectively reduces shoot growth, it was also observed to inhibit the emission of secondary roots.

Experimental Protocols

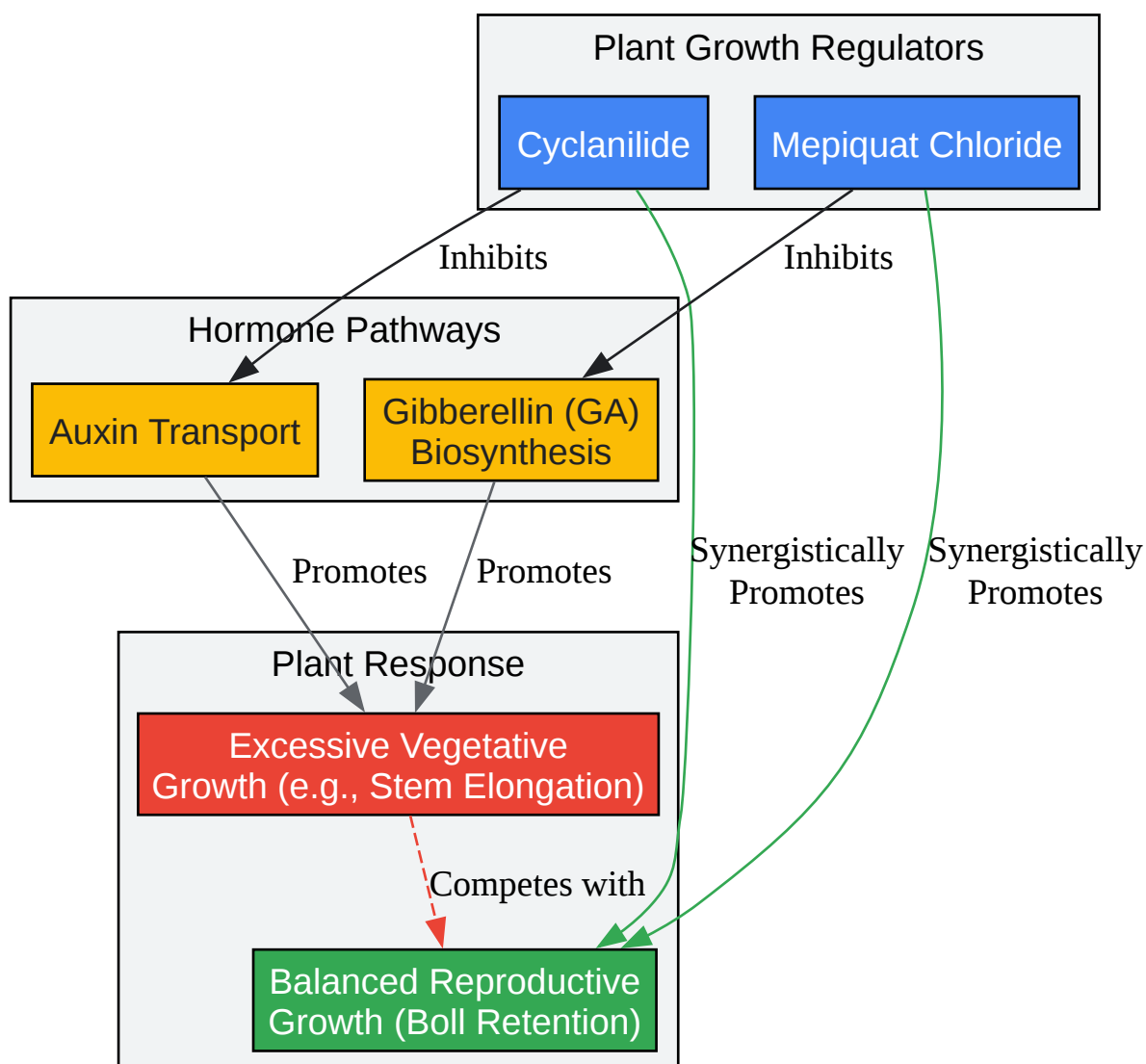
The data presented above was generated using the following methodology:

- Experimental Design: A greenhouse experiment was conducted using a completely randomized design.
- Cultivars: Five cotton cultivars were used: NuOpal, Fibermax-993, Fibermax-910, FMT-701, and FMT-523.
- Treatments:
 - Control: Untreated seeds.
 - Mepiquat Chloride (MC): 4.50 g of active ingredient per kg of seed.
 - MC + **Cyclanilide** (Low Rate): 1.60 g MC + 0.40 g **Cyclanilide** per kg of seed.

- MC + **Cyclanilide** (High Rate): 4.50 g MC + 1.12 g **Cyclanilide** per kg of seed.
- Procedure: The plant growth regulator solutions were applied to 100-gram batches of seeds in plastic bags and manually homogenized to ensure uniform coating. Water was used for the control treatment.
- Data Collection: Plant height and the height of the cotyledon node were measured at regular intervals, with the final measurements taken at 29 days after emergence (DAE).

Mechanism of Action: Signaling Pathway

Cyclanilide acts primarily by disrupting auxin transport, which is a key signaling process for plant growth and development. When combined with Mepiquat Chloride, which inhibits the synthesis of gibberellic acid, it creates a dual-action approach to controlling vegetative growth. This combined effect leads to a more compact plant structure, which can be beneficial for improving fruit and boll retention.



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Caption: Synergistic inhibition of hormone pathways by **Cyclanilide** and Mepiquat Chloride to manage cotton growth.

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